

Application Notes and Protocols for Long-Term Studies of ZK824190

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ZK824190 is an orally available and selective inhibitor of the urokinase plasminogen activator (uPA), a serine protease implicated in various physiological and pathological processes, including fibrinolysis, cell migration, and tissue remodeling.[1][2][3][4] Its potential as a therapeutic agent, particularly in diseases such as multiple sclerosis, necessitates comprehensive long-term preclinical evaluation to establish its safety and efficacy profile.[5][6] These application notes provide a framework for designing and conducting long-term in vivo studies of **ZK824190**, focusing on key experimental protocols and data interpretation.

Quantitative Data Summary

The following table summarizes the known quantitative parameters for **ZK824190**, which are essential for dose selection and pharmacokinetic/pharmacodynamic (PK/PD) modeling in long-term studies.

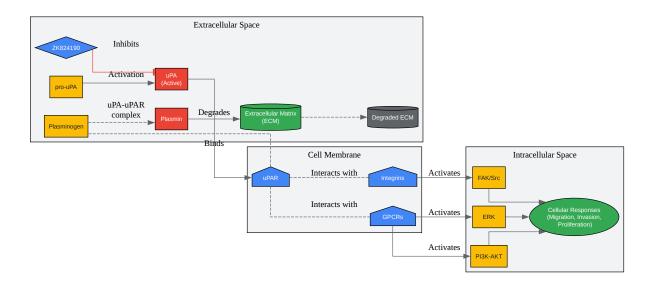


Parameter	Value	Species	Notes
IC50 (uPA)	237 nM	-	In vitro measure of potency against the primary target.
IC50 (tPA)	1600 nM	-	In vitro measure of selectivity against tissue plasminogen activator.
IC50 (Plasmin)	1850 nM	-	In vitro measure of selectivity against plasmin.
Oral Bioavailability (F)	55%	Rat	Indicates good absorption after oral administration.
Maximum Concentration (Cmax)	0.64 μg/mL	Rat	Achieved with a 2 mg/kg oral dose in an EAE model.
Area Under the Curve (AUC)	2.2 h*μg/mL	Rat	Total drug exposure after a 2 mg/kg oral dose.
Half-life (T1/2)	2.8 hours	Rat	Moderate elimination rate.

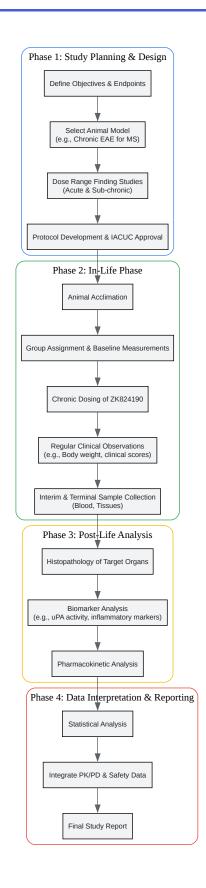
Signaling Pathway

The urokinase plasminogen activator system plays a central role in extracellular matrix degradation and cell signaling. Understanding this pathway is critical for elucidating the mechanism of action of **ZK824190** and predicting its biological effects.









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